

An In-Depth Technical Guide to C.I. Disperse Red 191

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Compound of Interest

Compound Name: *Disperse Red 191*

CAS No.: *103657-51-8*

Cat. No.: *B1141482*

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Introduction

C.I. **Disperse Red 191** is a synthetic dye belonging to the anthraquinone class of colorants. It is primarily utilized in the textile industry for dyeing polyester and its blended fabrics, valued for its brilliant bluish-red hue and good light fastness. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and analytical methodologies related to C.I. **Disperse Red 191**, intended to serve as a valuable resource for researchers and professionals in chemistry and materials science.

Molecular Structure and Identification

The fundamental characteristics of C.I. **Disperse Red 191** are summarized below, providing key identifiers for this compound.

Identifier	Value
Chemical Name	C.I. Disperse Red 191
CAS Registry Number	103657-51-8[1][2]
Molecular Formula	C ₂₂ H ₁₇ NO ₅ [1][2]
Molecular Weight	375.38 g/mol [1][2]

While a definitive public image of the precise molecular structure of C.I. **Disperse Red 191** is not readily available, its synthesis from 1-aminoanthracene-9,10-dione and 2-methoxyethanol suggests a core anthraquinone structure with amino and methoxyethoxy substitutions. Further structural elucidation would require instrumental analysis such as NMR and mass spectrometry.

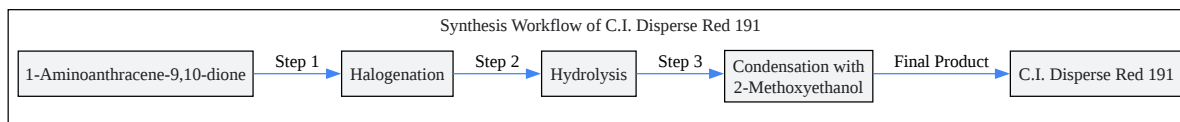
Physicochemical Properties

Quantitative data on the physicochemical properties of C.I. **Disperse Red 191** are not extensively documented in publicly accessible literature. However, some key properties have been reported.

Property	Value/Description
Physical Appearance	Red Powder
Shade	Brilliant bluish-red
Light Fastness (AATCC)	7
Washing Fastness (AATCC)	Fading: 5; Staining: 5
Perspiration Fastness	Fading: 5; Staining: 5

Synthesis Protocol

The general manufacturing process for C.I. **Disperse Red 191** involves a multi-step chemical synthesis.[3] The following diagram outlines a logical workflow for this synthesis.



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Caption: Synthesis workflow for C.I. **Disperse Red 191**.

A detailed experimental protocol for a related anthraquinone dye synthesis is provided below to illustrate the potential reaction conditions.

Synthesis of a 4-Substituted 1-Aminoanthraquinone Derivative:

- **Dissolution:** Dissolve 1-amino-4-bromo-9,10-anthraquinone in a suitable solvent.
- **Addition of Reagents:** Add the amine reactant (in this case, 2-methoxyethanol) and a catalyst, such as a copper (II) salt.
- **Reaction:** Heat the mixture to a specified temperature (e.g., 90°C) and maintain for several hours, monitoring the reaction progress by a suitable technique like thin-layer chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture and acidify to precipitate the product.
- **Purification:** Filter the precipitate, wash with water, and recrystallize from an appropriate solvent to obtain the purified dye.

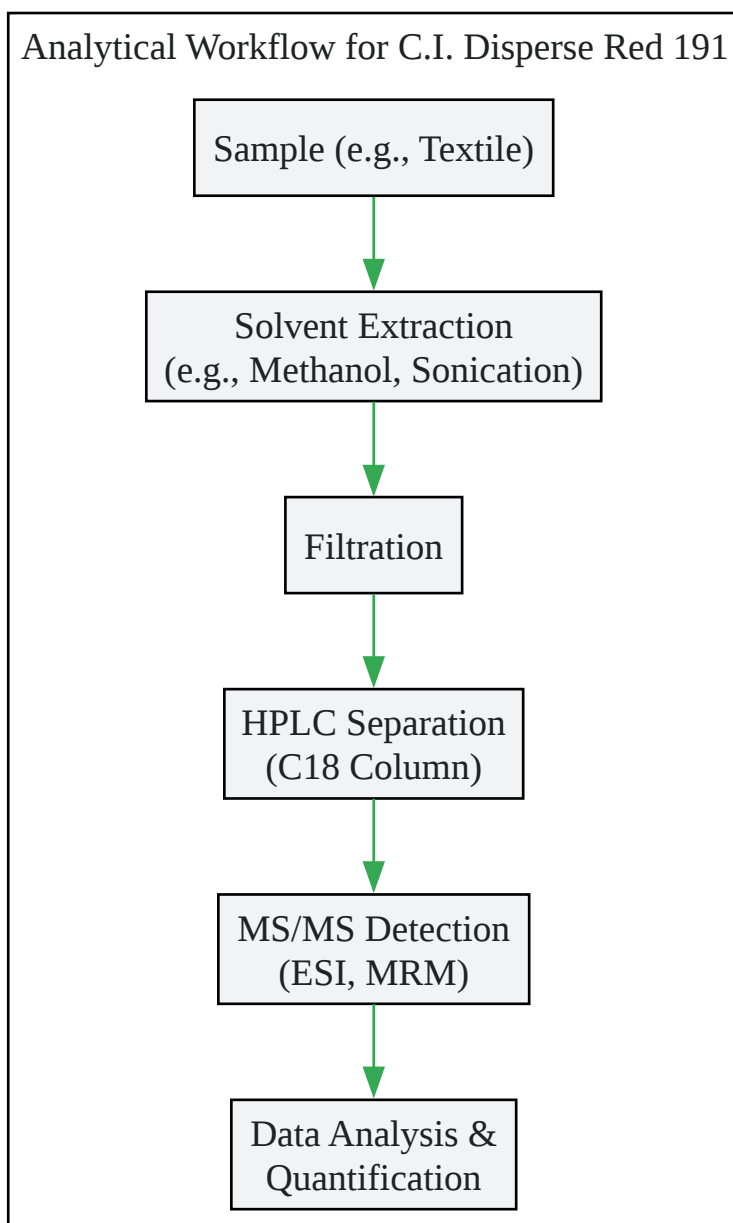
Analytical Methodologies

The analysis of C.I. **Disperse Red 191**, particularly for quality control and detection in various matrices, can be performed using modern chromatographic techniques. High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is a powerful tool for the identification and quantification of disperse dyes.

General HPLC-MS/MS Protocol for Disperse Dye Analysis:

- Sample Preparation:
 - Textiles: Extract a known weight of the textile sample with a suitable organic solvent (e.g., methanol) using ultrasonication. Centrifuge and filter the extract.
 - Standard Solutions: Prepare a stock solution of the C.I. **Disperse Red 191** standard in a suitable solvent and perform serial dilutions to create calibration standards.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient elution with a mixture of water (often with a modifier like formic acid or ammonium acetate) and an organic solvent like acetonitrile or methanol.
 - Flow Rate: A typical flow rate is around 0.5 mL/min.
 - Injection Volume: 5-10 µL.
- Mass Spectrometric Detection:
 - Ionization Mode: Electrospray ionization (ESI) in positive or negative mode.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity, targeting the specific precursor and product ions of the analyte.

The following diagram illustrates a typical workflow for the analytical determination of C.I. **Disperse Red 191**.



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Caption: Analytical workflow for C.I. **Disperse Red 191**.

Conclusion

C.I. **Disperse Red 191** is a commercially significant anthraquinone dye. While detailed public data on its specific molecular structure and some physicochemical properties are limited, its general synthetic pathway and analytical procedures are understood within the context of related disperse dyes. The information and protocols provided in this guide offer a solid

foundation for researchers and professionals working with this and similar compounds. Further research, including detailed spectroscopic analysis, would be beneficial for a more complete characterization of this dye.

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References

- [1. 103657-51-8 CAS MSDS \(Disperse Red 191\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [2. Disperse Red 191 \[chembk.com\]](#)
- [3. China Biggest C.I. Disperse Red 191 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever \[dyestuffscn.com\]](#)
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